

# In-Depth Technical Guide: Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2,\text{d}_6$

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## Compound of Interest

Compound Name: Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2,\text{d}_6$

Cat. No.: B12399394

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2,\text{d}_6$ , an isotopically labeled analog of a felodipine-related compound. This document is intended to serve as a valuable resource for professionals in the fields of pharmaceutical analysis, drug metabolism, and pharmacokinetics.

## Chemical Structure and Properties

Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2,\text{d}_6$  is the isotopically labeled version of Felodipine 3,5-dimethyl ester, a close structural analog of the calcium channel blocker, Felodipine. The isotopic labeling involves the incorporation of two Carbon-13 ( $^{13}\text{C}$ ) atoms and six deuterium (d) atoms into the two methyl ester groups at the 3 and 5 positions of the dihydropyridine ring. This specific labeling pattern makes it an ideal internal standard for mass spectrometry-based quantitative bioanalysis.

The core structure is a dihydropyridine ring substituted with a 2,3-dichlorophenyl group at the 4-position and two isotopically labeled methyl ester groups at the 3 and 5 positions.

Chemical Name: dimethyl 4-(2,3-dichlorophenyl)-2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate- $^{13}\text{C}_2,\text{d}_6$

Molecular Formula:  $\text{C}_{15}^{13}\text{C}_2\text{H}_{11}\text{D}_6\text{Cl}_2\text{NO}_4$

Molecular Weight: 378.25 g/mol

## Physicochemical Data

A summary of the key physicochemical properties of Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2, \text{d}_6$  is presented in Table 1. This data is essential for the development of analytical methods and for understanding the compound's behavior in various experimental settings.

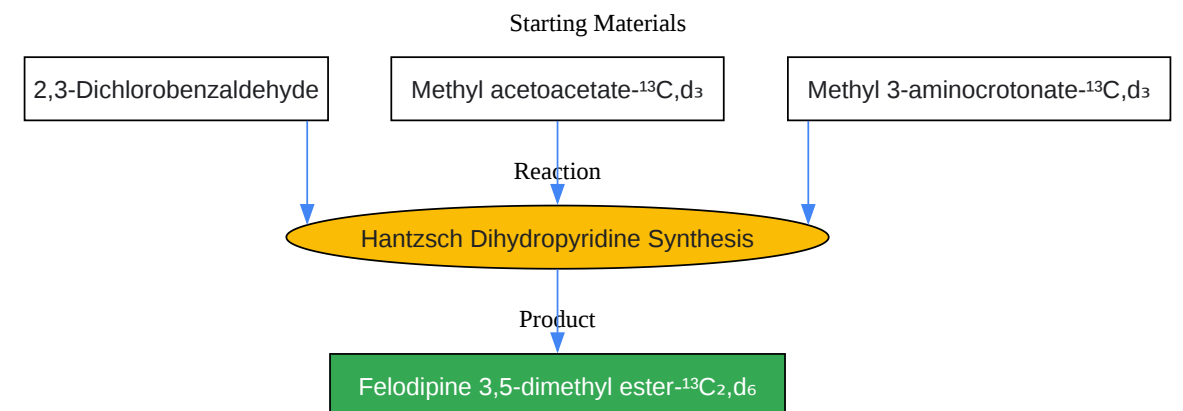
Property	Value	Reference
Molecular Formula	$\text{C}_{15}^{13}\text{C}_2\text{H}_{11}\text{D}_6\text{Cl}_2\text{NO}_4$	N/A
Molecular Weight	378.25 g/mol	N/A
Isotopic Purity	Typically >98%	N/A
Chemical Purity	Typically >95%	N/A
Appearance	Off-White to Pale Yellow Solid	N/A
Solubility	Soluble in Methanol, Acetonitrile, DMSO	N/A

## Synthesis

While a specific, detailed experimental protocol for the synthesis of Felodipine 3,5-dimethyl ester- $^{13}\text{C}_2, \text{d}_6$  is not readily available in the public domain, a plausible synthetic route can be devised based on the well-established Hantzsch dihydropyridine synthesis. The key to introducing the isotopic labels lies in the use of  $^{13}\text{C}$ - and deuterium-labeled starting materials.

## Proposed Synthetic Pathway

The synthesis would likely involve a three-component condensation reaction of 2,3-dichlorobenzaldehyde, a  $\beta$ -ketoester (methyl acetoacetate), and a  $\beta$ -enamino ester (methyl 3-aminocrotonate), where the methyl esters are isotopically labeled.



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